

N-Acetyl Glyphosate-d3 molecular weight and formula

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Compound of Interest

Compound Name: *N-Acetyl Glyphosate-d3*

Cat. No.: *B585550*

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Technical Guide: N-Acetyl Glyphosate-d3

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **N-Acetyl Glyphosate-d3**, a deuterated analog of N-Acetyl Glyphosate. It is intended to serve as a reference for researchers utilizing this compound as an internal standard in analytical methodologies.

Core Compound Properties

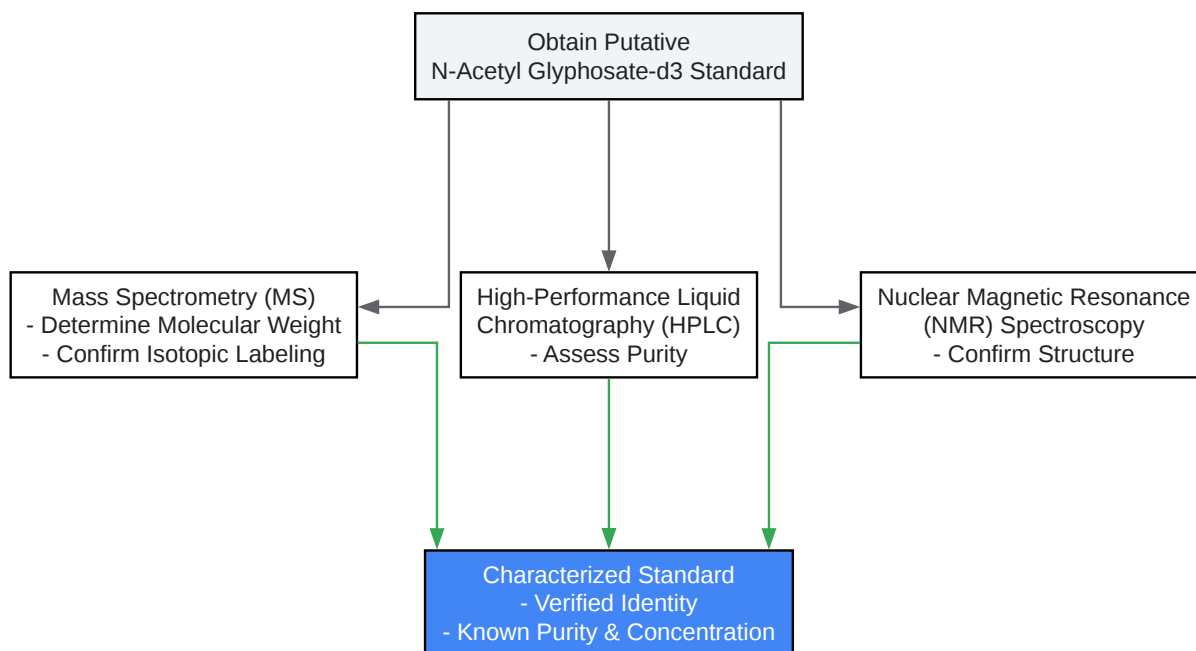
The fundamental physicochemical properties of **N-Acetyl Glyphosate-d3** are summarized below. This data is critical for accurate quantification and experimental design.

Property	Value	Source
Chemical Name	2-[phosphonomethyl-(2,2,2-trideuterioacetyl)amino]acetic acid	[1][2][3]
Molecular Formula	C ₅ H ₇ D ₃ NO ₆ P	[2][3][4][5][6]
Molecular Weight	214.13 g/mol	[1][2][3][4][6]
Exact Mass	214.04340427 Da	[1]
CAS Number	1346604-36-1	[2][3][4][5][6]
Appearance	Off-White Solid	[4]
Purity	>95% (HPLC)	[2][3]
Storage Conditions	+4°C, Hygroscopic, Refrigerator, Under Inert Atmosphere	[2][4]

Note: The non-deuterated form, N-Acetyl Glyphosate, has a molecular formula of C₅H₁₀NO₆P and a molecular weight of 211.11 g/mol [7].

Logical Workflow for Compound Characterization

The following diagram illustrates the logical workflow for the characterization and verification of an analytical standard like **N-Acetyl Glyphosate-d3**.



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Caption: Workflow for Analytical Standard Verification.

Experimental Protocol: Use as an Internal Standard

N-Acetyl Glyphosate-d3 is primarily used as an internal standard (IS) for the quantification of N-Acetyl Glyphosate in various matrices using liquid chromatography-mass spectrometry (LC-MS). The detailed protocol below is a generalized methodology.

Objective: To accurately quantify the concentration of N-Acetyl Glyphosate (the analyte) in a sample.

Principle: A known amount of **N-Acetyl Glyphosate-d3** is added to both the calibration standards and the unknown samples. The deuterated standard is chemically identical to the analyte and thus exhibits similar behavior during sample preparation, chromatography, and ionization. However, its increased mass (due to the three deuterium atoms) allows it to be distinguished from the analyte by the mass spectrometer. The ratio of the analyte's signal to the IS signal is used for quantification, which corrects for variations in sample recovery and instrument response.

Methodology:

- Preparation of Stock Solutions:
 - Prepare a primary stock solution of N-Acetyl Glyphosate and **N-Acetyl Glyphosate-d3** in a suitable solvent (e.g., methanol/water). The exact concentration should be verified.
- Preparation of Calibration Curve:
 - Create a series of calibration standards by spiking a blank matrix (e.g., drug-free plasma, soil extract) with varying known concentrations of the N-Acetyl Glyphosate analyte.
 - Add a constant, known concentration of the **N-Acetyl Glyphosate-d3** internal standard to each calibration standard.
- Sample Preparation:
 - To each unknown sample, add the same constant, known concentration of the **N-Acetyl Glyphosate-d3** internal standard as was added to the calibrators.
 - Perform sample extraction (e.g., protein precipitation, solid-phase extraction) to remove interferences.
- LC-MS Analysis:
 - Inject the prepared calibrators and samples onto an appropriate LC column for chromatographic separation.
 - Detect the analyte and the internal standard using a mass spectrometer, typically in multiple reaction monitoring (MRM) mode.
 - Analyte Transition: e.g., m/z 210 -> [fragment ion]
 - IS Transition: e.g., m/z 213 -> [corresponding fragment ion]
- Data Analysis:

- For each calibrator, calculate the ratio of the peak area of the analyte to the peak area of the internal standard.
- Plot these ratios against the known concentrations of the analyte in the calibrators to generate a calibration curve.
- For each unknown sample, calculate the ratio of the analyte peak area to the IS peak area.
- Determine the concentration of the analyte in the unknown sample by interpolating its peak area ratio from the calibration curve.

Signaling Pathways

As **N-Acetyl Glyphosate-d3** is a deuterated stable isotope label and an analytical tool, it is not involved in biological signaling pathways. Its purpose is for the accurate measurement of its non-deuterated counterpart, N-Acetyl Glyphosate, which is a metabolite of the herbicide glyphosate[4][7].

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